

# A Comprehensive Technical Guide to 2-Methoxy-6-methylaniline

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## Compound of Interest

Compound Name: 2-Methoxy-6-methylaniline

Cat. No.: B1630886

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Methoxy-6-methylaniline**, a versatile aromatic amine with significant applications in the synthesis of dyes, pigments, and pharmaceuticals.<sup>[1]</sup> This document is intended to serve as a valuable resource for professionals in the chemical and pharmaceutical industries, offering detailed data, experimental protocols, and visualizations to support research and development activities.

## Core Properties and Identifiers

**2-Methoxy-6-methylaniline**, also known as 6-Methyl-o-anisidine or 2-Amino-1-methoxy-3-methylbenzene, is an organic compound featuring both a methoxy and a methyl group on an aniline structure.<sup>[1]</sup> This substitution pattern enhances its reactivity and solubility in organic solvents, making it a valuable intermediate in various synthetic processes.<sup>[1]</sup>

Table 1: General Information and Identifiers

Property	Value
IUPAC Name	2-methoxy-6-methylaniline[2]
CAS Number	50868-73-0[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO[1][2][3]
Molecular Weight	137.18 g/mol [1][2][3]
InChI	InChI=1S/C8H11NO/c1-6-4-3-5-7(10-2)8(6)9/h3-5H,9H2,1-2H3[2]
InChIKey	HKOJYPPTIPJZAZ-UHFFFAOYSA-N[2]
Canonical SMILES	CC1=C(C(=CC=C1)OC)N[2]
Synonyms	6-Methyl-o-anisidine, 2-Amino-1-methoxy-3-methylbenzene, 6-Methoxy-o-toluidine[1][2]

## Physical and Chemical Properties

The physical and chemical characteristics of **2-Methoxy-6-methylaniline** are summarized in the tables below.

Table 2: Physical Properties

Property	Value
Appearance	Low melting point solid or liquid[1]
Melting Point	26-29 °C[1][3]
Boiling Point	62 °C at 0.15 mmHg[1][3]
Density	1.063 g/cm <sup>3</sup> (estimate)[3]
Vapor Pressure	0.00782 mmHg at 25°C[3]
Refractive Index	1.5647 (estimate)[3]
Solubility	Chloroform (Slightly), Methanol (Sparingly)[3]

Table 3: Safety and Handling

Property	Value
Flash Point	113 °C (235.4 °F) - closed cup
Hazard Classifications	Acute Toxicity (Oral, Dermal, Inhalation) - Category 4, Skin Irritation - Category 2, Eye Irritation - Category 2, Specific target organ toxicity - single exposure (Respiratory system) - Category 3[4]
Signal Word	Warning
Hazard Statements	H302, H312, H332 (Harmful if swallowed, in contact with skin, or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [4]
Storage Temperature	0-8 °C[1]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Methoxy-6-methylaniline**. Available data includes:

- Mass Spectrometry: Electron ionization mass spectra are available for this compound.[5][6]
- NMR Spectroscopy: <sup>13</sup>C NMR spectral data has been documented.[2]
- Infrared Spectroscopy: FTIR and ATR-IR spectra are available.[2]

## Experimental Protocols

### Synthesis of 2-Methoxy-6-methylaniline from 3-Methyl-2-nitroanisole

A general procedure for the synthesis of **2-Methoxy-6-methylaniline** involves the reduction of 3-methyl-2-nitroanisole.<sup>[7]</sup>

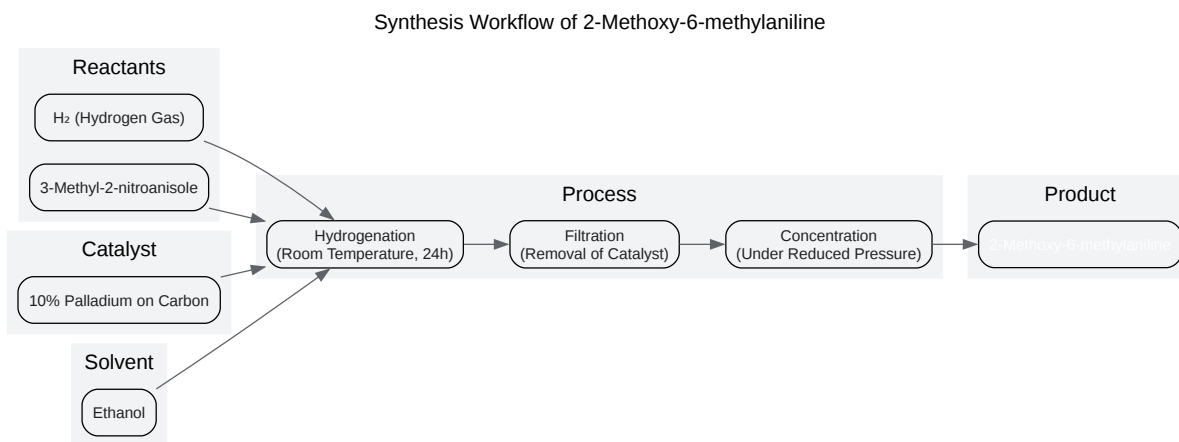
Materials:

- 1-methoxy-3-methyl-2-nitrobenzene (25 g, 149.7 mmol)
- Ethanol (100 ml)
- 10% Palladium on carbon catalyst (2.5 g)
- Diatomaceous earth

Procedure:

- Dissolve 1-methoxy-3-methyl-2-nitrobenzene in ethanol in a suitable reaction vessel.
- Add the 10% palladium on carbon catalyst to the solution.
- Subject the reaction mixture to hydrogenation at room temperature for 24 hours.
- Upon completion of the reaction, remove the catalyst by filtration through diatomaceous earth.<sup>[7]</sup>
- Concentrate the filtrate under reduced pressure to yield the product.

This procedure reportedly yields 20.02 g (97% yield) of **2-Methoxy-6-methylaniline**.<sup>[7]</sup> The structure of the resulting intermediate can be confirmed by CI-MS, with an expected molecular ion peak of 138 ([M+H]<sup>+</sup>).<sup>[7]</sup>

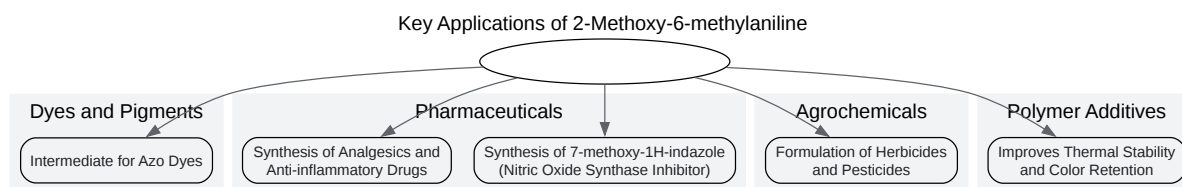


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Caption: Synthesis workflow for **2-Methoxy-6-methylaniline**.

## Applications and Industrial Relevance

**2-Methoxy-6-methylaniline** is a key intermediate in several industrial applications due to its versatile chemical nature.



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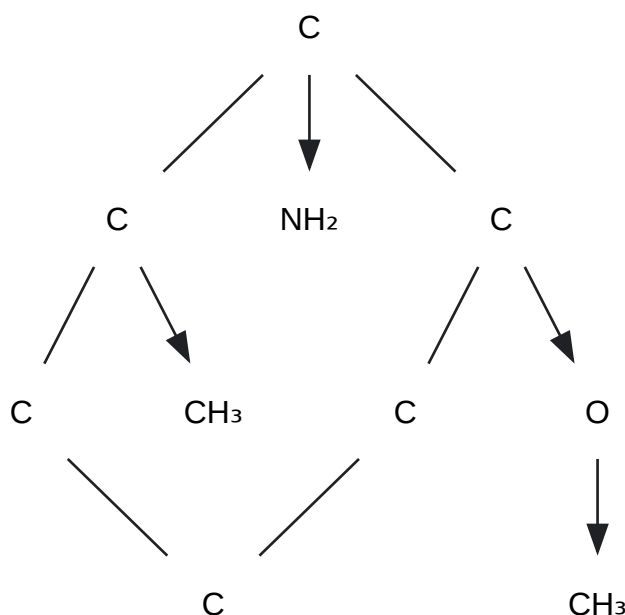
Caption: Major applications of **2-Methoxy-6-methylaniline**.

- **Dyes and Pigments:** It serves as an intermediate in the synthesis of various azo dyes, which are valued for their vibrant colors and stability in the textile and printing industries.[1]
- **Pharmaceuticals:** This compound is crucial in the development of certain pharmaceuticals, including analgesics and anti-inflammatory drugs.[1] It is also used in the synthesis of 7-methoxy-1H-indazole, an inhibitor of nitric oxide synthase.[7][8]
- **Agrochemicals:** It is utilized in the formulation of herbicides and pesticides, contributing to crop protection.[1]
- **Polymer Additives:** **2-Methoxy-6-methylaniline** can be incorporated into polymers to enhance thermal stability and color retention, which is essential for durable consumer goods and packaging materials.[1]

## Chemical Structure and Reactivity

The chemical structure of **2-Methoxy-6-methylaniline**, with its electron-donating amino and methoxy groups, and a weakly activating methyl group, dictates its reactivity in electrophilic aromatic substitution and other reactions typical of anilines.

## Chemical Structure of 2-Methoxy-6-methylaniline



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Caption: Structure of **2-Methoxy-6-methylaniline**.

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